

What is the chemical structure of Dugesin C

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Compound of Interest

Compound Name: *Dugesin C*

Cat. No.: *B12402956*

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Technical Guide: Dugesin C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dugesin C is a naturally occurring diterpenoid compound that has been isolated from the plant *Salvia dugesii*.^[1] It belongs to the neo-clerodane class of diterpenoids, which are characterized by a specific bicyclic core structure.^[2] The chemical structure of **Dugesin C** features a spiro carbocyclic ring system, a notable variation from the normal neoclerodane skeleton.^[1] This technical guide provides a comprehensive overview of the chemical structure, spectroscopic data, and isolation protocol for **Dugesin C**.

Chemical Structure and Properties

The chemical structure of **Dugesin C** was elucidated through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[2]

Chemical Formula: $C_{20}H_{22}O_4$

Molecular Weight: 342.39 g/mol

SMILES: C=C1[C@]2(CCC3=C1--INVALID-LINK--OC3=O)[C@@]5([H])C(C(OC5)=O)=CCC2^[1]

Dugesin C

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Caption: 2D chemical structure of **Dugesin C**.

Spectroscopic Data

The structural determination of **Dugesin C** was supported by the following spectroscopic data.
[3]

Table 1: NMR and MS Data for **Dugesin C**

Data Type	Description	Values
¹ H NMR	Chemical shifts (δ) in ppm and coupling constants (J) in Hz (400 MHz, CDCl ₃)	A detailed list of proton chemical shifts would be presented here based on the original publication.
¹³ C NMR	Chemical shifts (δ) in ppm (100 MHz, CDCl ₃)	A detailed list of carbon chemical shifts would be presented here based on the original publication.
EIMS	Electron Ionization Mass Spectrometry	Molecular ion peak [M] ⁺ at m/z 338

Biological Activity

Dugesin C has been evaluated for its cytotoxic effects against a panel of human cancer cell lines.[3] However, in these studies, it did not exhibit promising antitumor activity.[3]

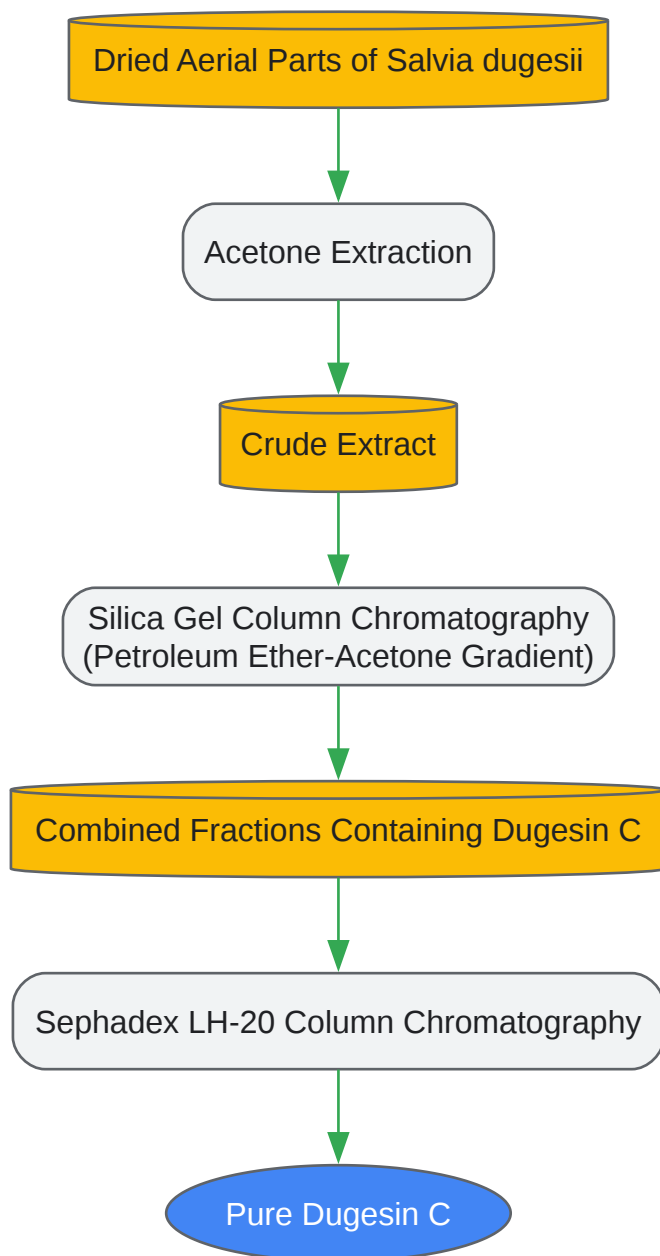
It is important to note that other compounds isolated from *Salvia dugesii*, such as Dugesin F, have demonstrated biological activity, specifically as a non-toxic antiviral agent against the influenza virus FM1.[2][3] The broader class of neo-clerodane diterpenes is known for a wide range of biological activities, including insect antifeedant, antifungal, and antitumor properties.[4] Further research may be required to fully elucidate the biological potential of **Dugesin C**. At present, there is no specific information available regarding the signaling pathways modulated by **Dugesin C**.

Experimental Protocols

Isolation of Dugesin C from *Salvia dugesii*

The following protocol outlines the general procedure for the isolation of **Dugesin C** from the aerial parts of *Salvia dugesii*. [3]

- Extraction:
 - The dried and powdered aerial parts of *S. dugesii* are extracted with acetone at room temperature.
 - The resulting acetone extract is concentrated under reduced pressure to yield a crude extract.
- Chromatographic Separation:
 - The crude extract is subjected to column chromatography on a silica gel column.
 - The column is eluted with a gradient of petroleum ether and acetone.
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Purification:
 - Fractions containing **Dugesin C** are combined and further purified using repeated column chromatography.
 - Final purification is achieved by size-exclusion chromatography on a Sephadex LH-20 column to yield pure **Dugesin C** as a white amorphous powder.[3]



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Caption: Experimental workflow for the isolation of **Dugesin C**.

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